

A Comparative Guide to Bismuth Oxyiodide (BiOI) Thin Films: Structural and Optical Properties

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Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: *12262-07-6*

Cat. No.: *B085570*

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This guide provides a comprehensive comparison of the structural and optical properties of bismuth oxyiodide (BiOI) thin films with alternative bismuth-based compounds, namely bismuth oxychloride (BiOCl), bismuth oxybromide (BiOBr), and bismuth oxide (Bi_2O_3). The information presented herein is supported by experimental data from peer-reviewed literature, offering a valuable resource for material selection and development in various applications, including photocatalysis, sensing, and optoelectronics.

At a Glance: Comparative Data

To facilitate a clear and concise comparison, the key structural and optical parameters of BiOI and its alternatives are summarized in the tables below.

Table 1: Comparison of Structural Properties

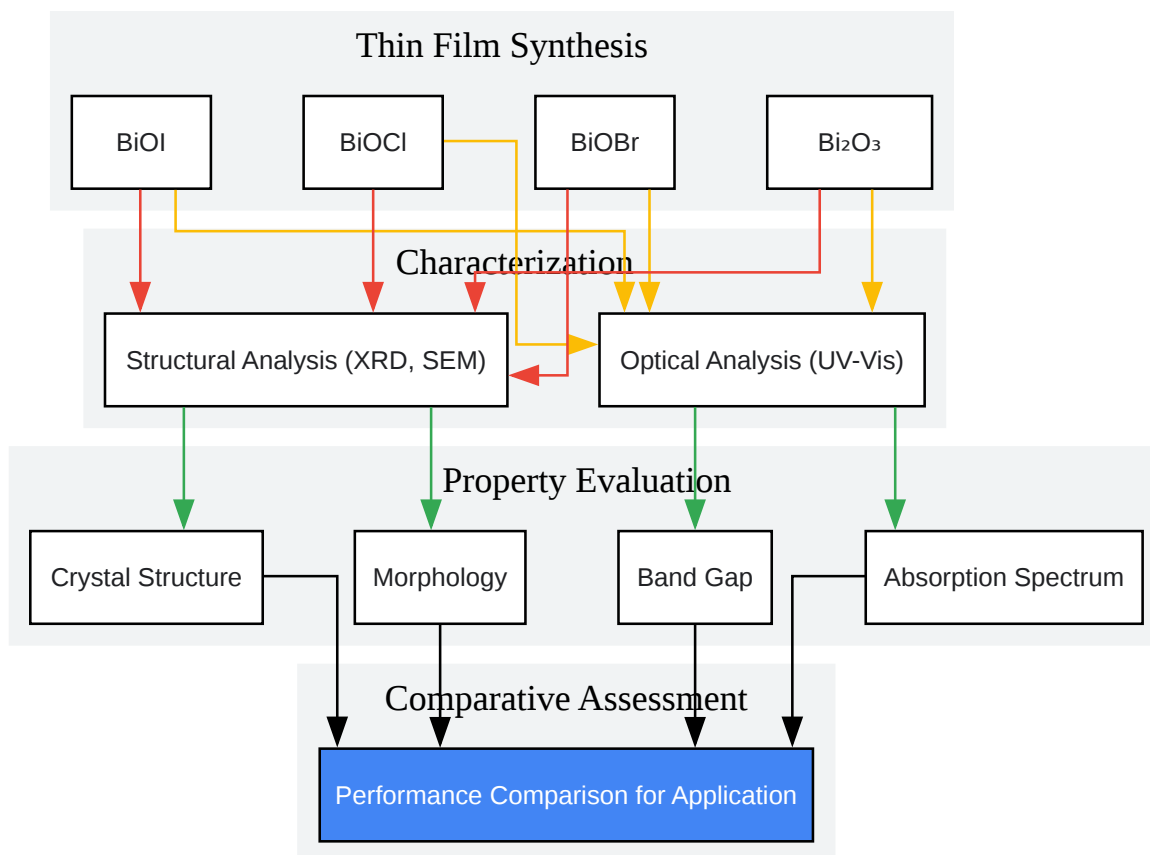
Material	Crystal System	Space Group	Lattice Parameters (Å)	Common Morphology
BiOI	Tetragonal	P4/nmm	a = b ≈ 3.99, c ≈ 9.15[1]	Nanosheets, flower-like structures, platelets[2][3][4][5]
BiOCl	Tetragonal	P4/nmm	a = b ≈ 3.89, c ≈ 7.37[1][6]	Nanosheets, hierarchical flower-like structures[7][8][9][10]
BiOBr	Tetragonal	P4/nmm	a = b ≈ 3.92, c ≈ 8.10[1]	Nanoplates, nanosheets[1][11]
Bi ₂ O ₃	Monoclinic (α), Tetragonal (β), Cubic (γ, δ), etc.	P2 ₁ /c (α), P-42 ₁ c (β), etc.	Varies with polymorph[12]	Nanoparticles, flakes, agglomerated particles[13][14][15][16]

Table 2: Comparison of Optical Properties

Material	Typical Band Gap (eV)	Band Gap Type
BiOI	1.60 - 2.1[17][18][19][20]	Indirect[18][20]
BiOCl	2.57 - 3.5[21][22][23]	Indirect[21]
BiOBr	2.34 - 2.72[11][24]	Indirect
Bi ₂ O ₃	2.21 - 3.5 (Varies with polymorph)[13][25][26]	Direct/Indirect (Varies with polymorph)[25][27]

Experimental Workflows and Logical Relationships

The following diagram illustrates a logical workflow for the comparative analysis of BiOI thin films against alternative materials, from synthesis to characterization and final application-oriented assessment.



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